

Application Note: Quantification of Ganglioside GD1a in Cell Lysates using LC-MS/MS

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Compound of Interest

Compound Name: Ganglioside GD1a

Cat. No.: B576725

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Abstract

Gangliosides are sialic acid-containing glycosphingolipids that play crucial roles in various cellular processes, including signal transduction, cell adhesion, and recognition.[1][2] The quantification of specific gangliosides, such as GD1a, in cell lysates is essential for understanding their physiological functions and their roles in pathological conditions like cancer and neurological disorders.[1][3] This application note provides a detailed protocol for the extraction, separation, and quantification of **ganglioside GD1a** from cultured cell lines using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The described method offers high sensitivity and specificity, enabling accurate profiling of GD1a in complex biological matrices.

Introduction

Ganglioside GD1a is a complex glycosphingolipid abundant in the nervous system and present in the plasma membranes of various cell types.[4][5] It is involved in modulating signaling pathways by interacting with membrane receptors and other signaling molecules.[3][6] Altered expression levels of GD1a have been associated with several diseases, making its accurate quantification a critical aspect of biomedical research.[1] LC-MS/MS has emerged as a powerful analytical technique for ganglioside analysis due to its high separation efficiency, sensitivity, and ability to provide structural information.[7][8] This document outlines a robust workflow for GD1a quantification in cell lysates, from sample preparation to data analysis.

Experimental Workflow

The overall experimental workflow for the quantification of **ganglioside GD1a** in cell lysates is depicted below. The process involves cell lysis, protein quantification, lipid extraction, sample purification, and subsequent analysis by LC-MS/MS.

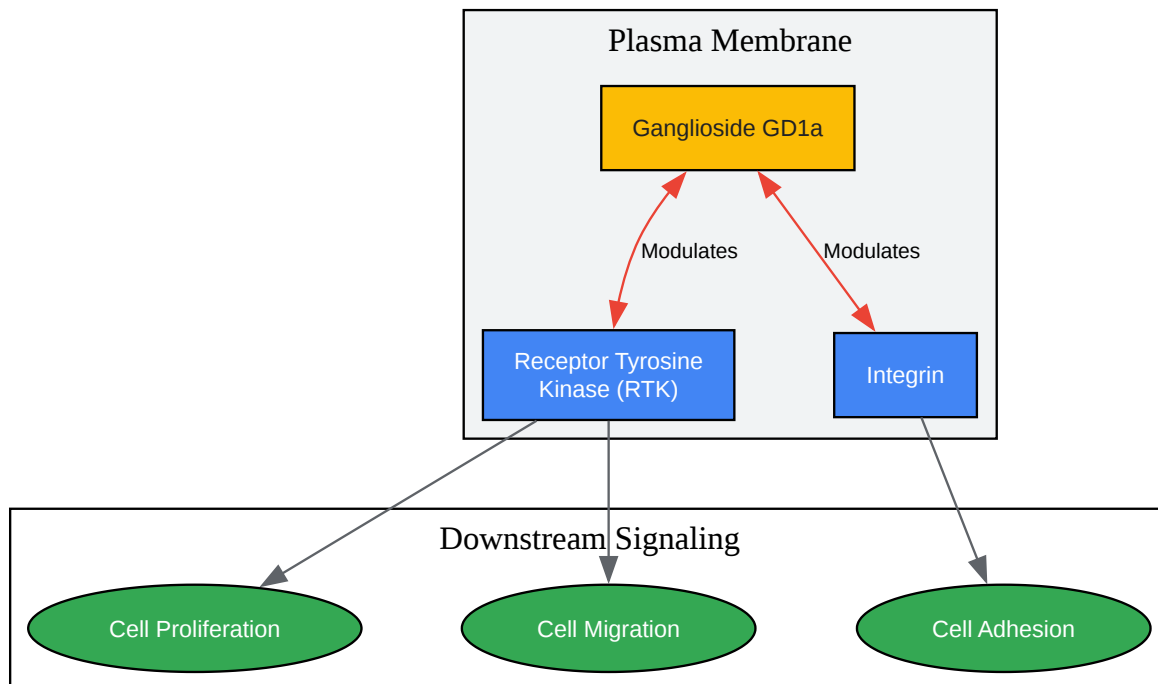


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Caption: Experimental workflow for **ganglioside GD1a** quantification.

Signaling Pathway Involving GD1a

Ganglioside GD1a, as a component of the cell membrane, can modulate the activity of various signaling proteins.[6] It can influence receptor tyrosine kinases (RTKs) and integrin signaling, thereby affecting cell proliferation, migration, and adhesion.[6] The diagram below illustrates a simplified signaling pathway where GD1a can exert its regulatory effects.



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References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Gangliosides in the Brain: Physiology, Pathophysiology and Therapeutic Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. jneurosci.org [jneurosci.org]
- 5. Ganglioside Extraction, Purification and Profiling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Gangliosides as Signaling Regulators in Cancer - PMC [pmc.ncbi.nlm.nih.gov]

- 7. An Optimized Liquid Chromatography–Mass Spectrometry Method for Ganglioside Analysis in Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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